

N,n-dimethyl-4,4'-azodianiline safety data sheet and handling precautions

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Compound of Interest

Compound Name: *N,n-dimethyl-4,4'-azodianiline*

Cat. No.: *B1202054*

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An In-depth Technical Guide to the Safe Handling of **N,N-dimethyl-4,4'-azodianiline**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for **N,N-dimethyl-4,4'-azodianiline** (CAS No. 539-17-3), a disperse azo dye.

Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	N,N-dimethyl-4,4'-azodianiline
Synonyms	4-Amino-4'-(dimethylamino)azobenzene, C.I. 11025, Disperse Black 3[1]
CAS Number	539-17-3
Molecular Formula	C14H16N4[2]
Molecular Weight	240.30 g/mol [3]
Appearance	Dark orange to rust brown crystalline powder or chunks[2][4]
Melting Point	190 °C (decomposes)[2]
Solubility	Sparingly soluble in water. Soluble in ethanol and acetone.[2][4]

Hazard Identification and Classification

N,N-dimethyl-4,4'-azodianiline is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

GHS Hazard Classification

Hazard Class	Hazard Category
Skin Irritation	2[3]
Eye Irritation	2[3]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)[3]
Acute Toxicity (Oral)	Category 4
Acute Toxicity (Dermal)	Category 4
Acute Toxicity (Inhalation)	Category 4
Suspected of causing genetic defects	Category 2

Source: PubChem, Sigma-Aldrich, Loba Chemie[3][5]

Hazard and Precautionary Statements

Code	Statement
H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.[5]
H315	Causes skin irritation.[3]
H319	Causes serious eye irritation.[3]
H335	May cause respiratory irritation.[3]
H341	Suspected of causing genetic defects.[5]
P261	Avoid breathing dust.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.
P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[3]
P501	Dispose of contents/ container to an approved waste disposal plant.[3]

Source: PubChem, Sigma-Aldrich[3]

Toxicological Data

Accidental ingestion of this material may be harmful.[4] Animal experiments suggest that ingestion of less than 150 grams may be fatal or cause serious health damage.[4]

Test	Route	Species	Dose
LD50	Intraperitoneal	Rat	350 mg/kg[4]
LD50	Intraperitoneal	Mouse	350 mg/kg[4]

Source: Santa Cruz Biotechnology, Inc.[4]

Chronic exposure may lead to anemia and methemoglobinemia, which is characterized by dizziness, drowsiness, headache, shortness of breath, and a bluish discoloration of the skin due to deficient oxygenation of the blood.[1]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not publicly available. The LD50 values are standard toxicological metrics, and the methodologies would follow established guidelines such as those from the OECD or EPA for acute toxicity testing. These protocols generally involve administering the substance to animals at various doses to determine the lethal dose for 50% of the test population.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety.

Handling:

- Avoid all personal contact, including inhalation.[4]
- Use in a well-ventilated area or under a fume hood.[4]
- Do not eat, drink, or smoke when handling this product.[4]
- Wash hands thoroughly after handling.[1][4]

- Minimize dust generation and accumulation.[1]
- Keep containers securely sealed when not in use.[4]

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep containers tightly closed.[1]
- Store away from incompatible materials such as oxidizing agents, acids, acid chlorides, and acid anhydrides.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1]
- Skin Protection: Wear appropriate gloves and protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[1]

Emergency Procedures and First Aid

Spills and Leaks:

- Minor Spills: Remove all ignition sources. Clean up spills immediately. Use dry clean-up procedures and avoid generating dust. Place in a suitable, labeled container for waste disposal.[4]
- Major Spills: Alert emergency responders. Evacuate the area. Control personal contact by wearing protective clothing and a respirator. Prevent spillage from entering drains or water courses.[4]

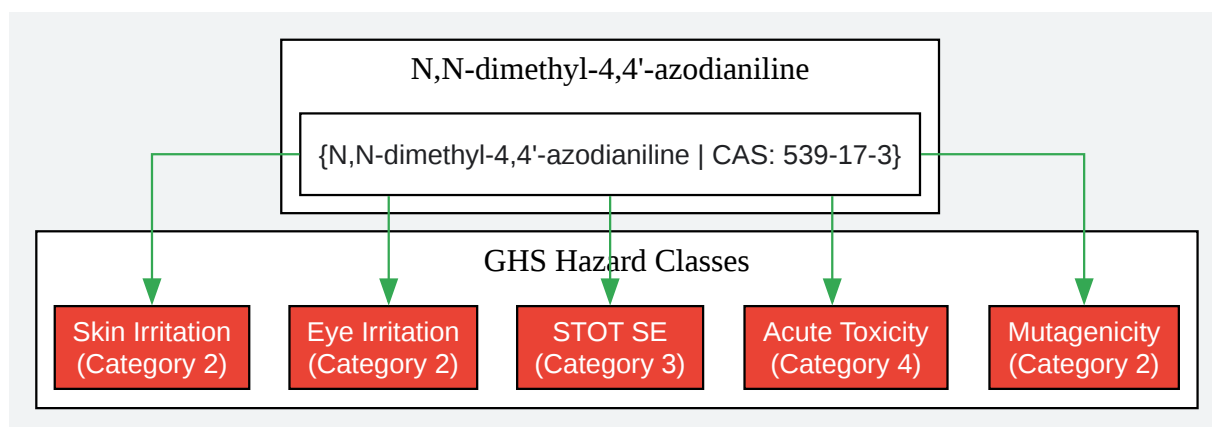
First Aid Measures:

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. [\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [\[1\]](#)
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[1\]](#)

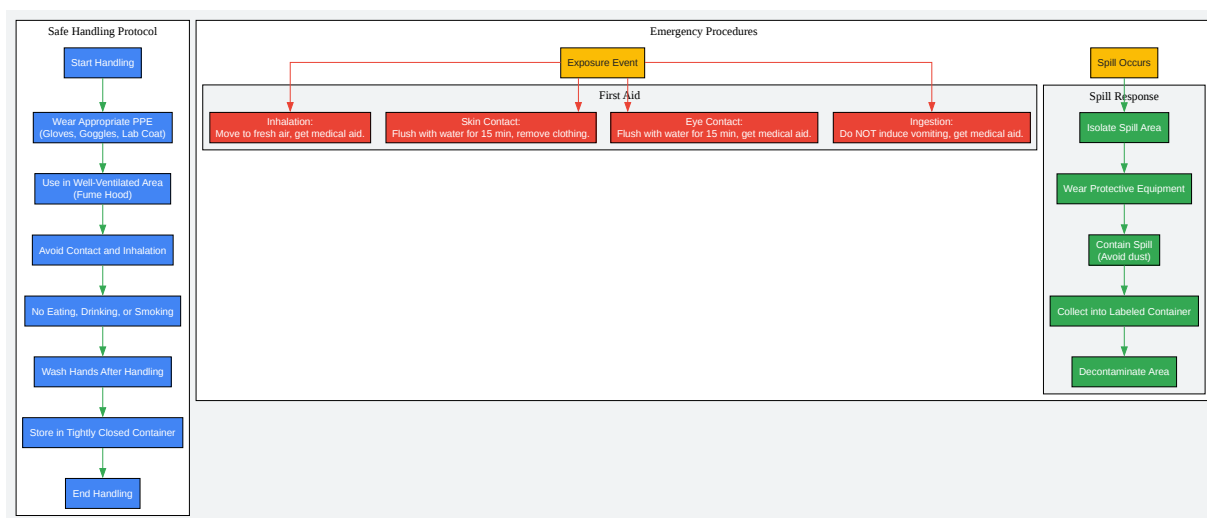
Visualized Workflows and Classifications

The following diagrams illustrate the recommended handling workflow and the GHS hazard classification for **N,N-dimethyl-4,4'-azodianiline**.



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GHS Hazard Classification for **N,N-dimethyl-4,4'-azodianiline**



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